

L-Iditol-d8 stability and recommended storage conditions

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Compound of Interest

Compound Name: L-Iditol-d8

Cat. No.: B13424347

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L-Iditol-d8: A Technical Guide to Stability and Storage

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available information on the stability and recommended storage conditions for **L-Iditol-d8**. This document is intended to support researchers, scientists, and professionals in the field of drug development in the proper handling and storage of this isotopically labeled compound.

Core Physicochemical Properties and Storage Recommendations

L-Iditol-d8 is the deuterated form of L-Iditol, a sugar alcohol. While extensive stability data for **L-Iditol-d8** is not widely published, information from suppliers and data for the non-labeled analogue, L-Iditol, provide guidance on its storage and handling.

Based on available data, **L-Iditol-d8** is typically a clear, colorless, thick oil. The recommended storage temperature for **L-Iditol-d8** is +4°C[1]. For its non-deuterated counterpart, L-Iditol, a storage temperature of 2-8°C is also recommended. Another isomer, D-Iditol, has been noted to be stable for at least 4 years when stored at -20°C, suggesting that low temperatures are generally favorable for the stability of iditol isomers.

The following table summarizes the available data for **L-Iditol-d8** and its non-deuterated form.

Property	L-Iditol-d8	L-Iditol
Appearance	Clear Colorless Thick Oil	Solid, white powder
Molecular Formula	C ₆ H ₆ D ₈ O ₆ ^[1]	C ₆ H ₁₄ O ₆
Molecular Weight	190.22 g/mol ^[1]	182.17 g/mol
Recommended Storage Temperature	+4°C	2-8°C
Solubility	DMSO (Slightly), Methanol (Slightly), Water (Slightly)	Water: 50 mg/mL, clear, colorless

Stability of L-Iditol-d8: Current Understanding

Specific, publicly available long-term stability studies and forced degradation studies for **L-Iditol-d8** are limited. However, based on the general properties of sugar alcohols and isotopically labeled compounds, the following can be inferred:

- **Hydrolytic Stability:** Sugar alcohols are generally stable to hydrolysis under neutral pH conditions. Extreme pH conditions (strong acids or bases) may lead to degradation.
- **Thermal Stability:** As a sugar alcohol, **L-Iditol-d8** is expected to be relatively stable at its recommended storage temperature of +4°C. Exposure to high temperatures could lead to decomposition.
- **Photostability:** While specific data is unavailable, it is good practice to protect **L-Iditol-d8** from prolonged exposure to light, as is common for many organic compounds.
- **Oxidative Stability:** Sugar alcohols can be susceptible to oxidation, especially in the presence of oxidizing agents. Storage in a well-sealed container, potentially under an inert atmosphere for long-term storage, is advisable.

Due to the limited published data, it is highly recommended that users perform their own stability assessments under their specific experimental conditions if the stability of **L-Iditol-d8** is a critical parameter.

Experimental Protocols for Stability Assessment

While specific experimental protocols for **L-Iditol-d8** stability testing are not available in the public domain, a general approach can be formulated based on standard analytical techniques used for similar compounds.

1. High-Performance Liquid Chromatography (HPLC) with Refractive Index Detection (RID) or Mass Spectrometry (MS)

- Purpose: To assess the purity of **L-Iditol-d8** and detect the formation of degradation products over time.
- Methodology:
 - Column: A column suitable for sugar alcohol analysis, such as an amino-based or ion-exchange column.
 - Mobile Phase: An isocratic or gradient elution with a mixture of acetonitrile and water is commonly used.
 - Detection:
 - RID: Suitable for quantitative analysis when degradation products have different refractive indices.
 - MS: Provides higher sensitivity and specificity, allowing for the identification of degradation products by their mass-to-charge ratio.
 - Procedure:
 - Prepare a stock solution of **L-Iditol-d8** of known concentration in a suitable solvent (e.g., water or methanol).
 - Divide the stock solution into aliquots for storage under different conditions (e.g., recommended temperature, elevated temperature, light exposure, different humidity levels).
 - At specified time points, analyze an aliquot from each storage condition by HPLC.

- Compare the peak area of **L-Iditol-d8** and the appearance of any new peaks to the initial time point (T=0) to determine the extent of degradation.

2. Gas Chromatography-Mass Spectrometry (GC-MS)

- Purpose: To analyze volatile degradation products and confirm the identity of **L-Iditol-d8** after derivatization.
- Methodology:
 - Derivatization: Sugar alcohols are not volatile and require derivatization (e.g., silylation) prior to GC analysis.
 - Column: A non-polar or medium-polarity capillary column.
 - Carrier Gas: Helium or hydrogen.
 - Detection: Mass spectrometry for identification and quantification.
 - Procedure:
 - Subject **L-Iditol-d8** samples from different stability conditions to a derivatization reaction.
 - Inject the derivatized sample into the GC-MS system.
 - Monitor the chromatogram for the appearance of new peaks and changes in the peak area of the derivatized **L-Iditol-d8**.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy

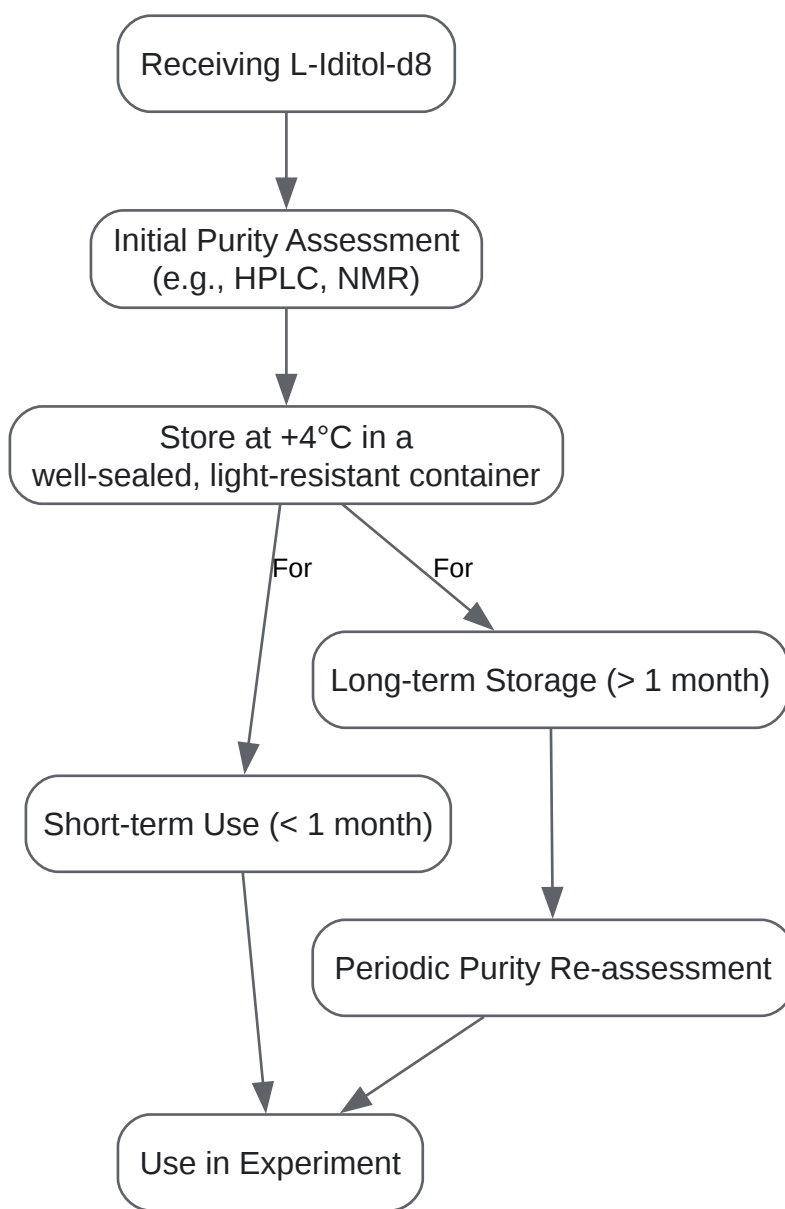
- Purpose: To provide structural information on **L-Iditol-d8** and any degradation products.
- Methodology:
 - Spectra: ^1H NMR and ^{13}C NMR spectra can be acquired. Deuterium NMR (^2H NMR) can also be used to confirm the position of the deuterium labels.

- Solvent: A suitable deuterated solvent in which the sample is soluble (e.g., D₂O).
- Procedure:
 - Acquire NMR spectra of the initial **L-Iditol-d8** sample.
 - After storage under various conditions, acquire NMR spectra of the samples.
 - Compare the spectra to the initial spectrum to identify any changes in chemical shifts or the appearance of new signals that would indicate structural changes or degradation.

Visualizations

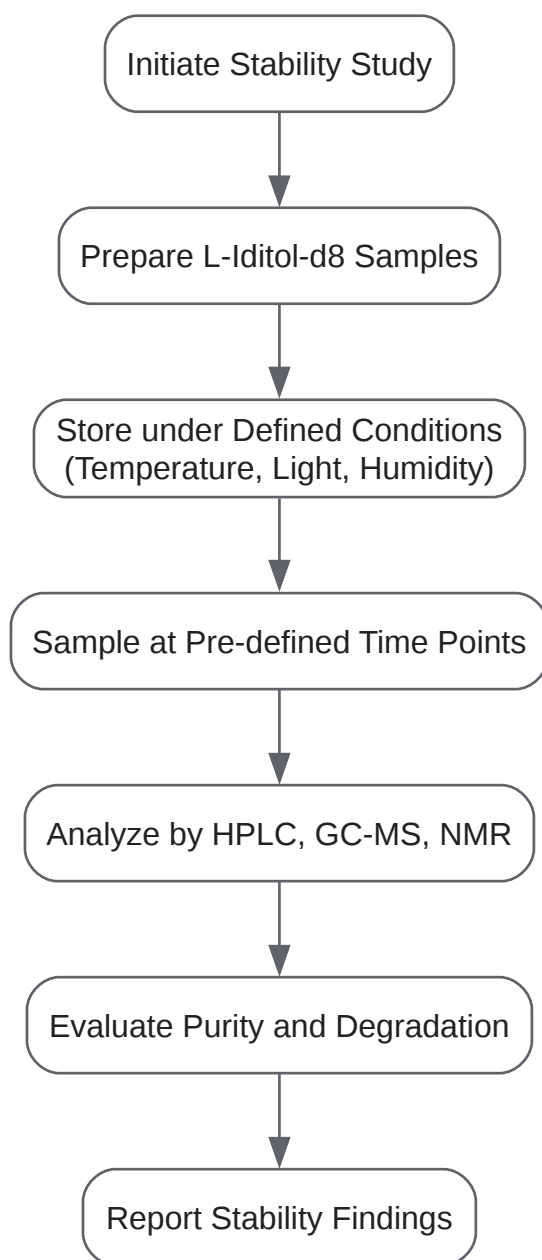
The following diagrams provide visual representations of key information related to **L-Iditol-d8**.

Caption: Chemical structure of **L-Iditol-d8**.



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Caption: Recommended handling and storage workflow for **L-Iditol-d8**.



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Caption: General experimental workflow for assessing **L-Iditol-d8** stability.

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References

- 1. L-Iditol-d8 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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